

XY-06-007 solubility and stock solution preparation

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Compound of Interest

Compound Name: XY-06-007

Cat. No.: B10830920

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Application Notes and Protocols: XY-06-007

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed application notes and protocols for the use of **XY-06-007**, a potent and selective degrader of Brd4BD1 L94V fusion proteins. Included are its physicochemical properties, comprehensive instructions for the preparation of stock solutions, and an overview of its mechanism of action. These guidelines are intended to ensure accurate and reproducible experimental outcomes.

Introduction

XY-06-007 is a chemical probe used in targeted protein degradation studies. It functions as a "Bump & Hole" TAG Degradator, a strategy that allows for the selective degradation of proteins that have been tagged with a mutated bromodomain, Brd4BD1 L94V. This selectivity is achieved because **XY-06-007** is a bifunctional molecule; it comprises a ligand for the Cereblon (CRBN) E3 ubiquitin ligase connected via a linker to a derivative of (+)-JQ1 that specifically binds to the L94V mutant of Brd4BD1. This binding event brings the tagged protein into proximity with the E3 ligase, leading to its ubiquitination and subsequent degradation by the proteasome.^[1]

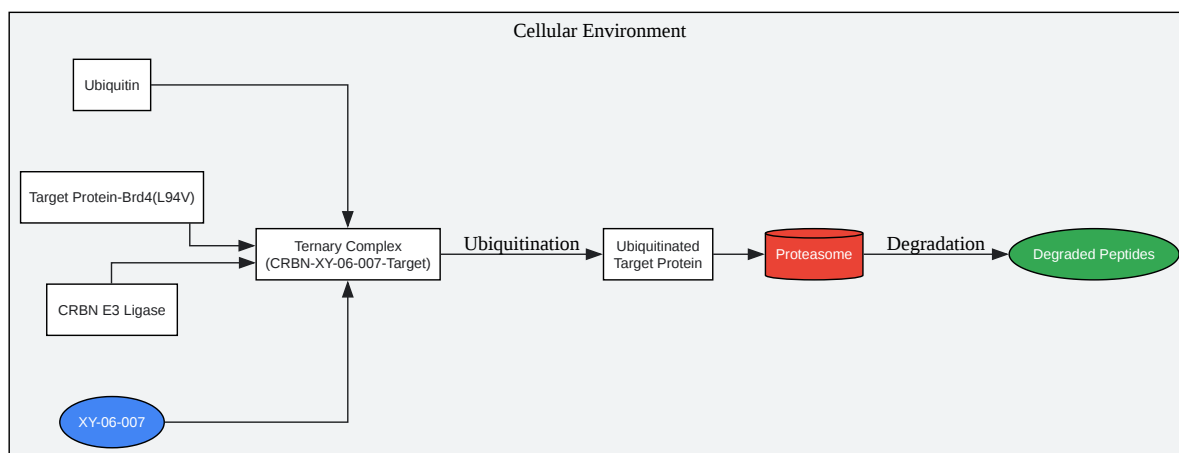
Physicochemical Properties

A summary of the key physicochemical properties of **XY-06-007** is presented in the table below. This information is critical for accurate preparation of solutions and for understanding the compound's behavior in experimental settings.

Property	Value	Reference
Molecular Weight	809.28 g/mol	[1] [2]
Formula	C41H41ClN8O8	[1]
Purity	≥98% (HPLC)	[1] [2]
Solubility (DMSO)	100 mM / 80.93 mg/mL	[1] [2]
CAS Number	2757045-94-4	[1]

Signaling Pathway Diagram

The diagram below illustrates the mechanism of action of **XY-06-007** in inducing the degradation of a target protein fused with the Brd4BD1 L94V tag.



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Mechanism of **XY-06-007**-induced protein degradation.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **XY-06-007**, a common starting concentration for many cell-based assays.

Materials:

- **XY-06-007** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes

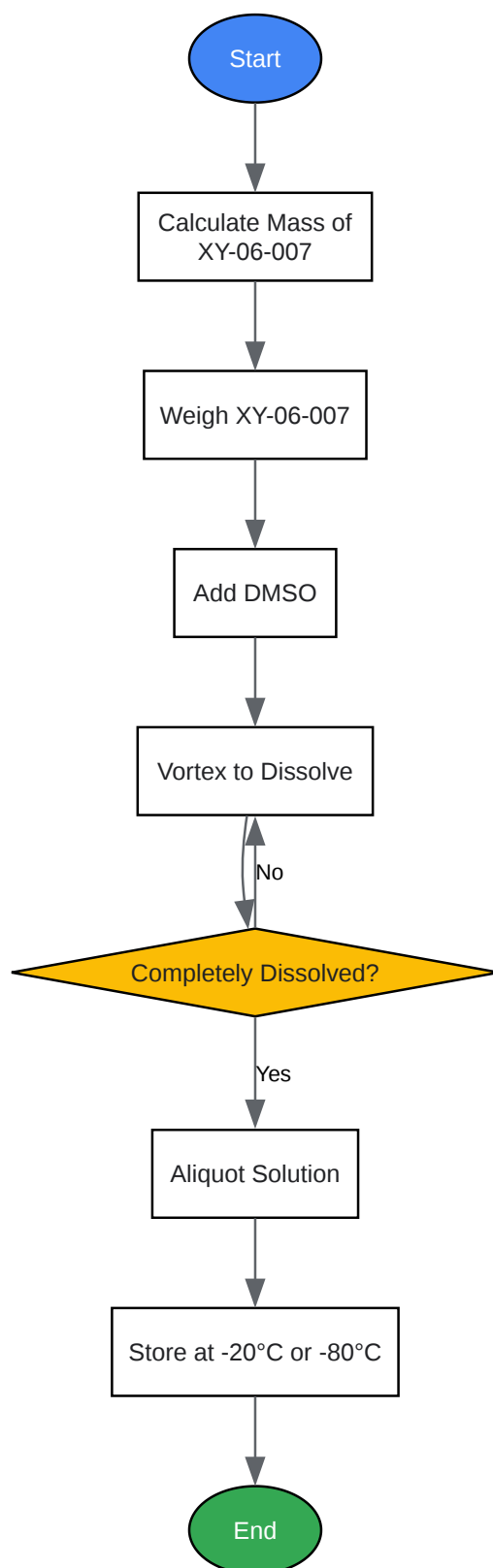
- Calibrated pipettes
- Vortex mixer

Procedure:

- Calculate the required mass of **XY-06-007**. Based on a molecular weight of 809.28 g/mol , the mass required for a 10 mM solution can be calculated. For example, to prepare 1 mL of a 10 mM stock solution, 8.09 mg of **XY-06-007** is needed.
- Weigh the **XY-06-007**. Carefully weigh the calculated amount of **XY-06-007** powder and transfer it to a sterile microcentrifuge tube.
- Add DMSO. Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **XY-06-007** powder. For a 10 mM solution, if you weighed 8.09 mg, you would add 1 mL of DMSO.
- Dissolve the compound. Vortex the tube until the **XY-06-007** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- Storage. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Stock Solution Preparation Workflow

The following diagram outlines the general workflow for preparing a stock solution of **XY-06-007**.



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Workflow for **XY-06-007** stock solution preparation.

Dilution Calculations for Stock Solutions

The following table provides pre-calculated volumes of DMSO required to prepare stock solutions of various concentrations from 1 mg, 5 mg, and 10 mg of **XY-06-007** powder.^[1]

Concentration	Volume for 1 mg	Volume for 5 mg	Volume for 10 mg
1 mM	1.24 mL	6.18 mL	12.36 mL
5 mM	0.25 mL	1.24 mL	2.47 mL
10 mM	0.12 mL	0.62 mL	1.24 mL
50 mM	0.02 mL	0.12 mL	0.25 mL

Safety Precautions

XY-06-007 is intended for laboratory research use only. Standard laboratory safety practices should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Work in a well-ventilated area or a chemical fume hood. Refer to the Safety Data Sheet (SDS) for more detailed safety information.

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References

- 1. bio-techne.com [bio-techne.com]
- 2. XY-06-007 | TAG Degradation Platform | Tocris Bioscience [tocris.com]
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